

A Technical Guide to the Physical Properties of 1,5-Pentanediamine Dihydrochloride

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Compound of Interest

Compound Name: 1,5-Diaminopentane
dihydrochloride

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This technical guide provides an in-depth overview of the core physical properties of 1,5-Pentanediamine dihydrochloride (also known as Cadaverine dihydrochloride). The information presented is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key physical property determinations.

Core Physical and Chemical Properties

1,5-Pentanediamine dihydrochloride is the hydrochloride salt of 1,5-Pentanediamine, a biogenic amine.^[1] It typically presents as a white to light yellow crystalline powder.^{[2][3]} This salt form enhances its water solubility, making it suitable for various biochemical applications.^[1]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of 1,5-Pentanediamine dihydrochloride.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₆ Cl ₂ N ₂	[2][4]
Molecular Weight	175.10 g/mol	[5][6]
Melting Point	260-262 °C	[2][4][5][7][8]
Density	1.03 g/mL at 20 °C	[2][4][8]
Water Solubility	Almost transparent	[2][3][4][8]
Appearance	White to light yellow powder to crystal	[2][3]
Storage Temperature	2-8°C	[2][4][8]

Experimental Protocols

Detailed methodologies for determining the key physical properties of 1,5-Pentanediamine dihydrochloride are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Determination of Melting Point

The melting point of 1,5-Pentanediamine dihydrochloride can be determined using a capillary melting point apparatus.[9]

Materials:

- 1,5-Pentanediamine dihydrochloride sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp)
- Mortar and pestle

Procedure:

- Ensure the 1,5-Pentanediamine dihydrochloride sample is completely dry. If necessary, dry the sample under vacuum.
- Place a small amount of the sample on a clean, dry watch glass.
- Use a spatula to crush the sample into a fine powder.
- Load a capillary tube by pressing the open end into the powdered sample until a small amount of material is in the tube.
- Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample height should be 2-3 mm.[\[10\]](#)
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to approximately 20°C below the expected melting point (around 240°C).
- Decrease the heating rate to 1-2°C per minute to allow for accurate observation.[\[9\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- For accuracy, repeat the determination with two more samples.

Determination of Aqueous Solubility

A qualitative and semi-quantitative determination of the solubility of 1,5-Pentanediamine dihydrochloride in water can be performed as follows.

Materials:

- 1,5-Pentanediamine dihydrochloride sample
- Distilled or deionized water

- Test tubes
- Vortex mixer or stirring rod
- Graduated cylinder or pipette

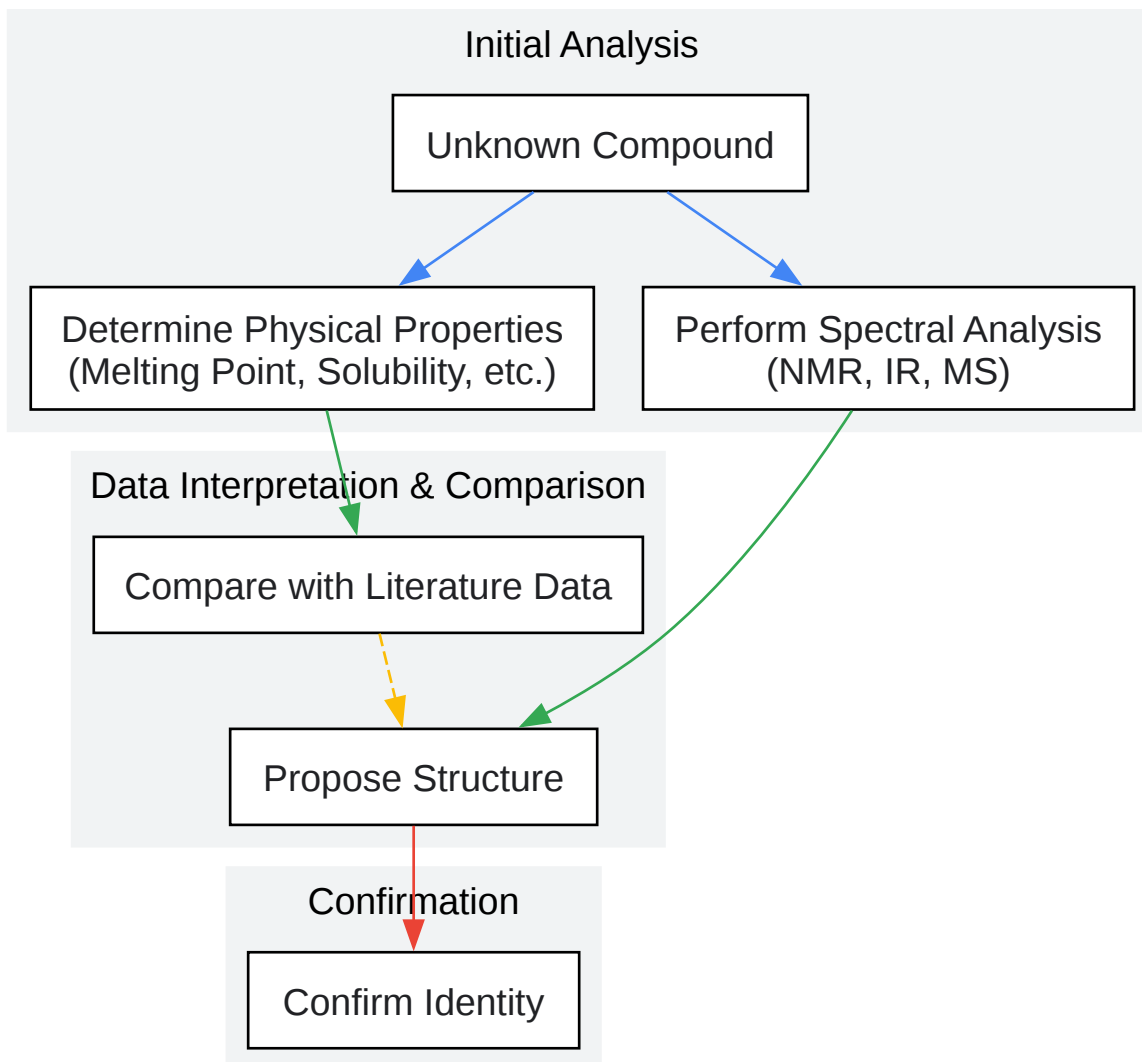
Procedure:

- Weigh a specific amount of 1,5-Pentanediamine dihydrochloride (e.g., 100 mg) and place it into a clean, dry test tube.
- Add a specific volume of distilled water (e.g., 1 mL) to the test tube.
- Vigorously agitate the mixture for 60 seconds using a vortex mixer or by stirring with a glass rod.[\[11\]](#)
- Visually inspect the solution. If the solid has completely dissolved, the compound is soluble at that concentration. The solution should appear clear and transparent.[\[2\]](#)[\[4\]](#)
- If the solid has not completely dissolved, incrementally add more water (e.g., in 0.5 mL portions), agitating after each addition, until the solid fully dissolves. Record the total volume of water required.
- This information can be used to describe the solubility qualitatively (e.g., very soluble, soluble, sparingly soluble) or semi-quantitatively (e.g., >100 mg/mL).

Logical Workflow for Compound Characterization

The determination of physical properties is a fundamental step in the characterization and identification of a chemical compound. The following diagram illustrates a logical workflow for this process.

Logical Workflow for Compound Characterization



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